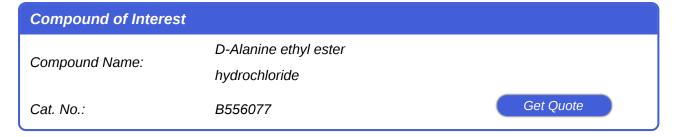


D-Alanine Ethyl Ester Hydrochloride: A Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **D-Alanine ethyl ester hydrochloride** (CAS No. 6331-09-5). The following sections detail the physical and chemical properties, hazard identification, handling and storage procedures, exposure controls, and emergency measures. This document is intended to supplement, not replace, institutional safety protocols and a thorough review of the full Safety Data Sheet (SDS) before use. Information from related isomers (L- and DL-forms) has been included where specific data for the D-isomer is not available, a fact that should be noted with caution.

Physicochemical Properties

A summary of the known physical and chemical properties of **D-Alanine ethyl ester hydrochloride** is presented in Table 1. This data is essential for the proper design of experiments and for understanding the compound's behavior under various conditions.



Property	Value	Reference
Chemical Formula	C5H11NO2·HCl	[1]
Molecular Weight	153.61 g/mol	[1]
Appearance	White to off-white solid/powder	[2]
Melting Point	78 - 83 °C	[2]
Purity	≥ 98%	[1]
Optical Rotation	$[\alpha]^{20}/D = -2 \pm 2^{\circ} \text{ (c=5 in water)}$	[2]
Solubility	Soluble in DMSO (175 mg/mL with sonication)	[3]
Hygroscopicity	Hygroscopic	[4]

Hazard Identification and Classification

D-Alanine ethyl ester hydrochloride is classified as a hazardous substance. The known hazard statements are summarized in Table 2. Researchers should assume the compound is irritating to the eyes, skin, and respiratory system.

Hazard Class	GHS Code	Description
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation
Respiratory Irritation	H335	May cause respiratory irritation

Signal Word: Warning

Safe Handling and Storage

Proper handling and storage are critical to minimizing exposure and maintaining the integrity of **D-Alanine ethyl ester hydrochloride**.

Handling



- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.[5]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles or a
 face shield, chemical-resistant gloves, and a lab coat.[4] For operations that may generate
 dust, a NIOSH-approved respirator is recommended.[6]
- Hygiene: Avoid contact with skin, eyes, and clothing.[6] Do not breathe dust.[4] Wash hands thoroughly after handling.[7] Do not eat, drink, or smoke in the laboratory.[7]
- Dust Control: Minimize dust generation and accumulation.[8]

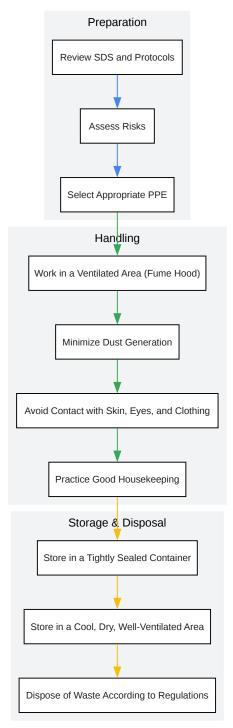
Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[4][5]
- Moisture: Protect from moisture as the substance is hygroscopic.[6] Storing under an inert atmosphere like argon is recommended.[6]
- Temperature: Recommended storage is at ambient temperature or refrigerated (0 8 °C).[2] [3] For solutions in solvent, store at -20°C for up to one month or -80°C for up to six months. [3]
- Incompatible Materials: Store away from strong oxidizing agents.

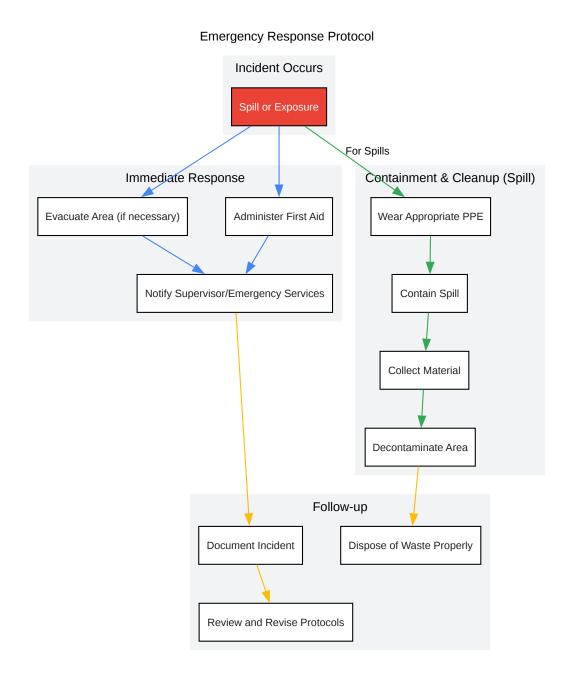
The logical workflow for safe handling of **D-Alanine ethyl ester hydrochloride** is illustrated in the following diagram.



Safe Handling Workflow for D-Alanine Ethyl Ester Hydrochloride







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